

# An In-depth Technical Guide to 1-Chloroisoquinoline-4-carbonitrile

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 1-Chloroisoquinoline-4-carbonitrile

Cat. No.: B1590604

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This technical guide provides a comprehensive overview of **1-Chloroisoquinoline-4-carbonitrile** (CAS Number: 53491-80-8), a key heterocyclic building block. This document delves into its chemical and physical properties, provides a detailed synthesis protocol, explores its reactivity, and discusses its potential applications in medicinal chemistry and drug discovery. The information presented herein is a synthesis of established literature and expert analysis, designed to empower researchers in their scientific endeavors.

## Core Molecular Attributes

**1-Chloroisoquinoline-4-carbonitrile** is a bifunctional isoquinoline derivative featuring a reactive chlorine atom at the C1 position and a versatile nitrile group at the C4 position. This unique substitution pattern makes it a valuable intermediate for the synthesis of more complex molecular architectures.

## Chemical and Physical Properties

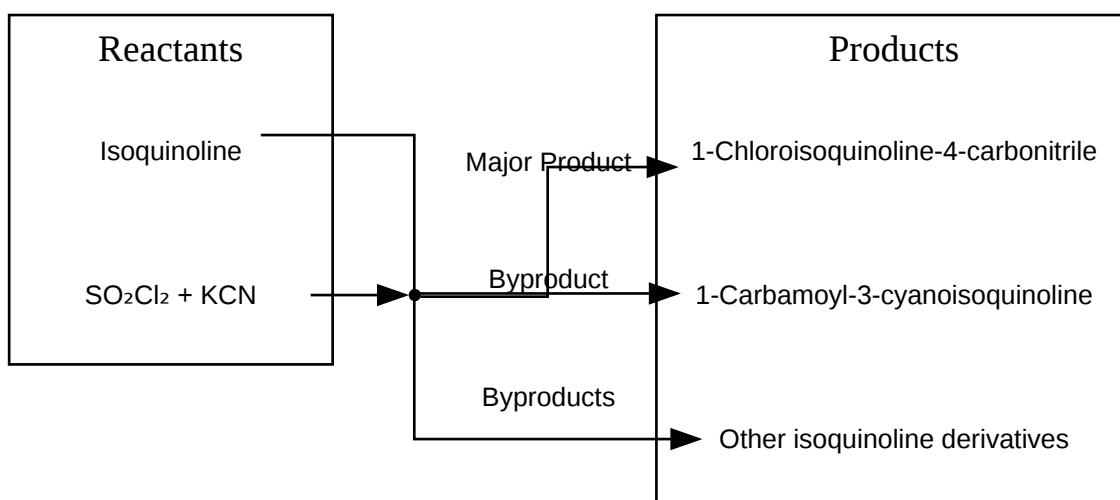
A summary of the key physicochemical properties of **1-Chloroisoquinoline-4-carbonitrile** is presented in Table 1. These properties are essential for understanding its behavior in various experimental settings.

Property	Value	Source
CAS Number	53491-80-8	[1]
Molecular Formula	C <sub>10</sub> H <sub>5</sub> ClN <sub>2</sub>	[1]
Molecular Weight	188.61 g/mol	[1]
IUPAC Name	1-chloroisoquinoline-4-carbonitrile	[1]
Appearance	Solid (typical)	[2]
Purity	Typically >95%	[2][3]
Storage Temperature	2-8°C, sealed in dry, dark conditions	[2]
XLogP3-AA	2.8	[1]
Topological Polar Surface Area	36.7 Å <sup>2</sup>	[1]

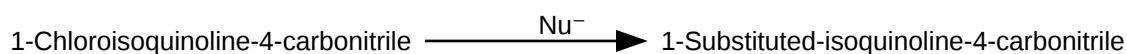
## Synthesis of 1-Chloroisoquinoline-4-carbonitrile

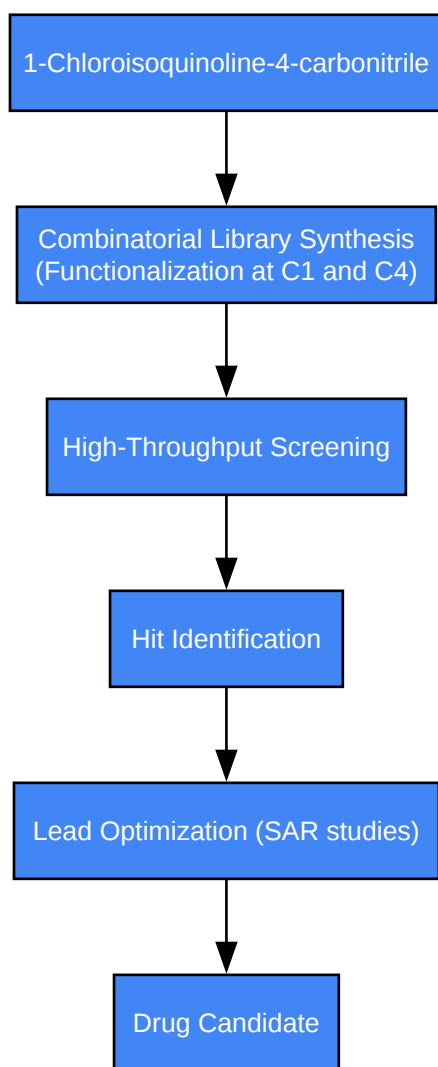
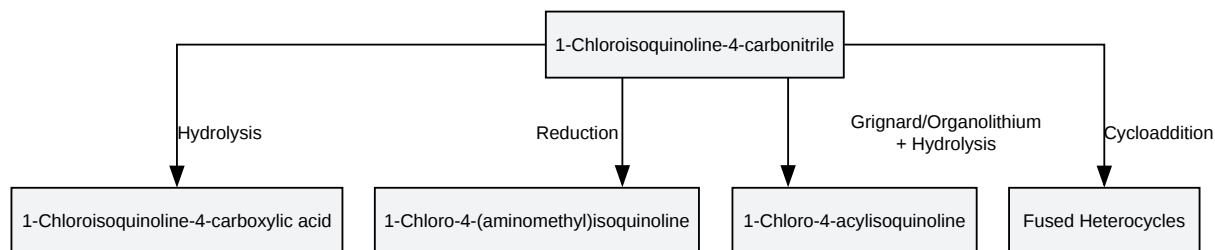
The synthesis of **1-Chloroisoquinoline-4-carbonitrile** can be achieved via a direct one-step cyanochlorination of isoquinoline. This method, reported by Kirby, Tan, and Uff, provides a direct route to the desired product, albeit with the concurrent formation of other isoquinoline derivatives.[1][4]

## Reaction Scheme: Cyanochlorination of Isoquinoline



Nucleophile (e.g.,  $\text{R-NH}_2$ ,  $\text{R-OH}$ ,  $\text{R-SH}$ )





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